

What are the physical and chemical properties of sodium ethyl sulfate

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Compound of Interest

Compound Name: Sodium ethyl sulfate

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Sodium Ethyl Sulfate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **sodium ethyl sulfate**. It includes a summary of its quantitative data, detailed experimental protocols for its synthesis, and visualizations of the synthetic pathways.

Introduction

Sodium ethyl sulfate (CAS 546-74-7), also known as sodium sulfovinatate, is the sodium salt of ethyl hydrogen sulfate.^{[1][2]} It is a metabolite of ethanol and is used as a biomarker for recent alcohol consumption.^{[3][4]} In various industrial and laboratory settings, it functions as a surfactant, wetting agent, emulsifier, and a reagent in organic synthesis.^{[5][6][7]} This document serves as a comprehensive resource on its fundamental properties.

Physical and Chemical Properties

Sodium ethyl sulfate is a white to off-white, hygroscopic crystalline solid.^{[2][4][7]} It is known to be an anionic surfactant with excellent wetting and penetrating properties.^[5] The compound is generally stable but is incompatible with strong oxidizing agents.^[5]

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **sodium ethyl sulfate**.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₅ NaO ₄ S	[1][2][3][4][8]
Molecular Weight	148.11 g/mol	[1][2][3][4][8]
Appearance	White to off-white powder or crystals	[4][7][8]
Melting Point	148-149°C[5]	[4][5][6][9]
	170-172°C[6]	
	>160°C (decomposes)[4]	
	Monohydrate: 86-90°C[9]	
Density	1.12 g/mL at 20°C	[5]
Water Solubility	Soluble[5]	[2][4][5][6]
	>=10 g/100 mL at 20°C[5]	
	Soluble in 0.7 parts water[2]	
Solubility in other solvents	Methanol (Slightly)[4][6], DMSO (Soluble)[5], Alcohol (Soluble)[2][10]	[2][4][5][6][10]
Vapor Pressure	1.2 Pa at 20°C	[5]
pH	Neutral	[5]
Purity	≥98%	[4][8]

Chemical Properties and Reactivity

Stability: **Sodium ethyl sulfate** is generally stable under standard conditions.[5] The product is stable if stored and handled as prescribed.[11] It is, however, hygroscopic and should be stored

in a well-closed container.[2][4] Long-term storage is recommended at 4°C under an inert gas.
[4] Hydrolysis of organic sulfate esters can be accelerated under acidic conditions.[12]

Reactivity: **Sodium ethyl sulfate** is incompatible with strong oxidizing agents.[5] The esterification reaction to form its precursor, ethyl hydrogen sulfate, is exothermic and requires careful temperature control to prevent side reactions like the formation of diethyl ether.[12][13]

Experimental Protocols

Synthesis of Sodium Ethyl Sulfate

A common method for the preparation of **sodium ethyl sulfate** involves a two-step process: the formation of ethyl hydrogen sulfate from ethanol and sulfuric acid, followed by neutralization.[12][14]

Method 1: Synthesis via Calcium Salt Intermediate

This method involves the reaction of ethanol with sulfuric acid, followed by treatment with calcium carbonate and subsequent reaction with sodium carbonate.[12][14]

- Step 1: Formation of Ethyl Hydrogen Sulfate:
 - In a round-bottomed flask, slowly add 16 mL of concentrated sulfuric acid to 40 mL of rectified spirit (ethanol).
 - The mixture is boiled under reflux. Careful temperature control is necessary to prevent the formation of diethyl ether, which occurs at temperatures above 140°C.[12][13]
- Step 2: Formation of Calcium Ethyl Sulfate:
 - After cooling the reaction mixture, an excess of calcium carbonate is added. This converts the ethyl hydrogen sulfate to the soluble calcium ethyl sulfate, while the excess sulfuric acid is removed as insoluble calcium sulfate.
 - The mixture is filtered to separate the insoluble calcium sulfate.
- Step 3: Formation of **Sodium Ethyl Sulfate**:

- The aqueous filtrate containing calcium ethyl sulfate is treated with a sufficient amount of sodium carbonate solution to precipitate calcium carbonate.
- The solution is filtered to remove the precipitated calcium carbonate.
- The resulting solution of **sodium ethyl sulfate** can be concentrated on a water bath and cooled to allow for crystallization.[14]

Method 2: Direct Neutralization

An alternative approach involves the direct neutralization of the ethyl hydrogen sulfate solution with a sodium base.

- Ethyl hydrogen sulfate is prepared as described in Step 1 of Method 1.
- The resulting solution is neutralized with anhydrous sodium carbonate. Care must be taken due to the evolution of carbon dioxide.[14]

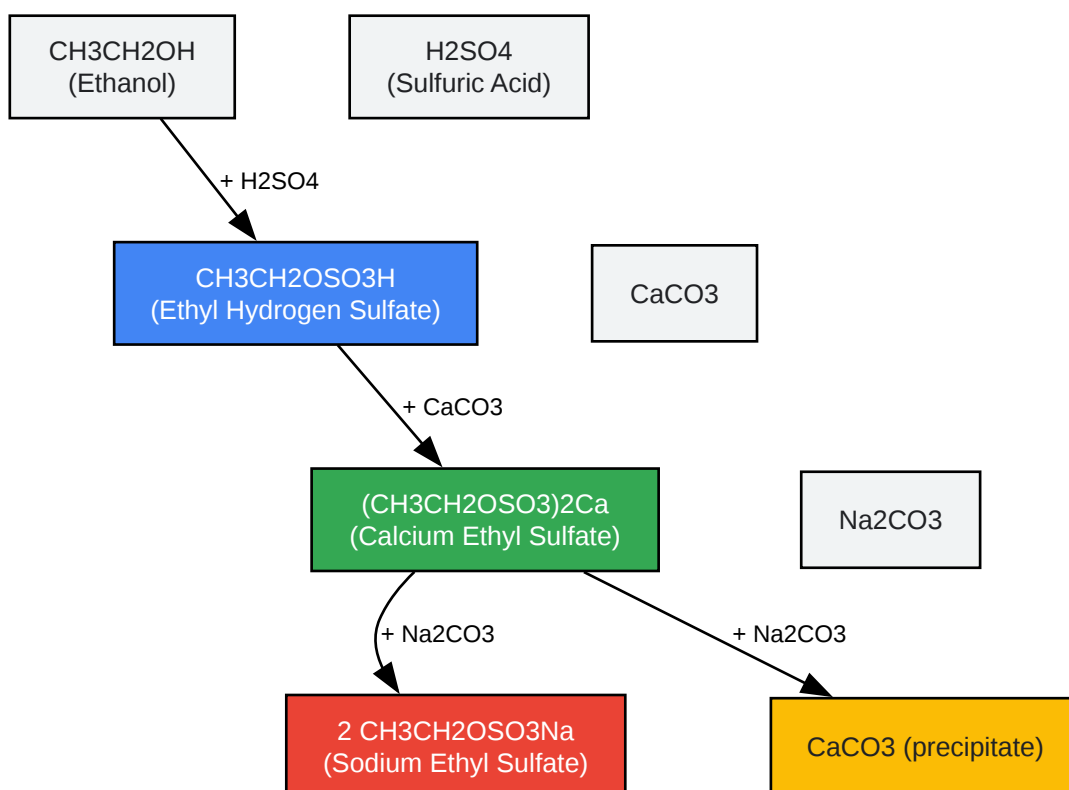
Visualizations

The following diagrams illustrate the key experimental workflow for the synthesis of **sodium ethyl sulfate**.



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Caption: Workflow for the synthesis of **sodium ethyl sulfate** via a calcium salt intermediate.



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